

# Preparing Hi 76-0079 Stock Solution in DMSO: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

### **Abstract**

This document provides detailed application notes and protocols for the preparation, storage, and use of **Hi 76-0079**, a potent and specific inhibitor of hormone-sensitive lipase (HSL). The information is intended to guide researchers in accurately preparing stock solutions in Dimethyl Sulfoxide (DMSO) for various in vitro and in vivo experimental applications.

## Introduction to Hi 76-0079

Hi 76-0079 (also known as NNC0076-0079) is a small molecule inhibitor that specifically targets hormone-sensitive lipase (HSL), a key enzyme in the hydrolysis of triglycerides.[1] HSL catalyzes the breakdown of diacylglycerols (DAG) into monoacylglycerols (MAG) and free fatty acids (FFA), a critical step in overall lipolysis.[2] By inhibiting HSL, Hi 76-0079 serves as a valuable tool for studying lipid metabolism and is being investigated for its therapeutic potential in metabolic disorders such as obesity and diabetes.[3] It has been shown to work synergistically with ATGL inhibitors, like Atglistatin, to nearly completely block lipolysis.[1][4]

## **Physicochemical Properties and Solubility**

A comprehensive understanding of the physicochemical properties of **Hi 76-0079** is essential for accurate stock solution preparation.



Property	Value	Reference
Molecular Formula	C11H13CIN2O3	[5][6][7]
Molecular Weight	256.69 g/mol	[6][7]
Appearance	White to off-white solid powder	[5][7]
CAS Number	374567-94-9	[5][6][8]
IC <sub>50</sub> for HSL	~100-184 nM	[3][5][6]
Solubility in DMSO	≥ 200 mg/mL (779.15 mM)	[1][6]
Alternative Solubility	250 mg/mL (973.94 mM) in DMSO	[5][9]

## Protocol for Preparing a 10 mM Hi 76-0079 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Hi 76-0079** in DMSO, a common starting concentration for many experimental setups.

#### Materials:

- Hi 76-0079 powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- · Microcentrifuge tubes or amber glass vials
- Calibrated micropipettes
- Vortex mixer
- Ultrasonic bath (optional, but recommended)

#### Procedure:



- Equilibrate Reagents: Allow the **Hi 76-0079** powder and DMSO to reach room temperature before use. This is particularly important for DMSO, which can absorb atmospheric moisture when cold.
- Weigh **Hi 76-0079**: Accurately weigh the desired amount of **Hi 76-0079** powder. For example, to prepare 1 mL of a 10 mM stock solution, you will need 2.567 mg of **Hi 76-0079**.
  - Calculation: Mass (mg) = Desired Concentration (M) x Volume (L) x Molecular Weight (g/mol ) x 1000 mg/g
  - Mass (mg) = 0.010 mol/L x 0.001 L x 256.69 g/mol x 1000 mg/g = 2.567 mg
- Dissolve in DMSO: Add the appropriate volume of DMSO to the vial containing the Hi 76-0079 powder. For the example above, add 1 mL of DMSO.
- Mix Thoroughly: Vortex the solution until the powder is completely dissolved. If dissolution is slow, brief sonication in an ultrasonic bath can be used to facilitate the process.[1][6] Visually inspect the solution to ensure there are no visible particles.
- Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes or amber glass vials to minimize freeze-thaw cycles.

#### Storage and Stability:

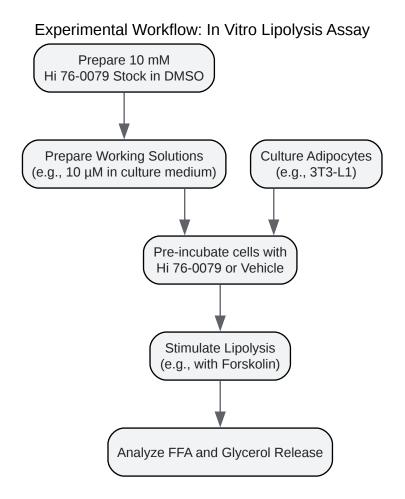
Proper storage is crucial to maintain the integrity of the **Hi 76-0079** stock solution.

Storage Condition	Duration	Reference
In DMSO at -20°C	1 month	[6][7]
In DMSO at -80°C	6 months	[6][7]
Powder at -20°C	3 years	[6][7]
Powder at 4°C	2 years	[6][7]

## **Experimental Workflow and Signaling Pathway**



The following diagrams illustrate a typical experimental workflow for using the **Hi 76-0079** stock solution and its targeted signaling pathway.



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Figure 1. A generalized workflow for an in vitro lipolysis experiment using Hi 76-0079.



# Adipocyte Triglycerides (TG) **ATGL** Diacylglycerol (DAG) Hi 76-0079 Hormone-Sensitive Lipase (HSL) Monoacylglycerol (MAG) MGL

#### Inhibition of the Lipolysis Pathway by Hi 76-0079

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Figure 2. Hi 76-0079 specifically inhibits Hormone-Sensitive Lipase (HSL).

Glycerol

Free Fatty Acids (FFA)



## **Application Notes and Best Practices**

- Hygroscopic Nature of DMSO: DMSO is hygroscopic and can readily absorb water from the
  atmosphere, which can impact the solubility of Hi 76-0079.[1] It is highly recommended to
  use anhydrous or freshly opened DMSO for preparing stock solutions.
- Use in Combination Studies: Hi 76-0079 is often used in conjunction with ATGL inhibitors, such as Atglistatin, to achieve a more complete blockade of lipolysis.[10] When designing such experiments, it is important to optimize the concentrations of both inhibitors.
- In Vivo Formulations: For in vivo studies, the DMSO stock solution is typically diluted into a vehicle suitable for administration, such as a mixture of DMSO, PEG300, Tween-80, and saline, or corn oil.[1][6] It is crucial to ensure the final concentration of DMSO is well-tolerated by the animal model.
- Confirmation of Activity: The biological activity of the prepared Hi 76-0079 solution should be validated in a relevant assay, such as measuring the inhibition of forskolin-stimulated lipolysis in 3T3-L1 adipocytes.[1][10]
- Avoid Repeated Freeze-Thaw Cycles: Aliquoting the stock solution into single-use volumes is critical to prevent degradation of the compound due to repeated freezing and thawing.[5]

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